

# Commercially Available 4-Undecenoic Acid Isomers

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## Compound Focus: 4-Undecenoic acid

Cat. No.: S1949285

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The table below summarizes the basic information for the two isomers of **4-Undecenoic acid**, which are primarily obtained from commercial chemical suppliers rather than identified from natural sources in the searched literature [1] [2].

Isomer Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
<b>(E)-4-Undecenoic acid</b> (trans-)	35329-55-6	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	184.28	Data from commercial chemical suppliers [1].
<b>(Z)-4-Undecenoic acid</b> (cis-)	49580-59-8	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	184.28	Data from commercial chemical suppliers [2].

## Insights from a Related Compound: Undecylenic Acid

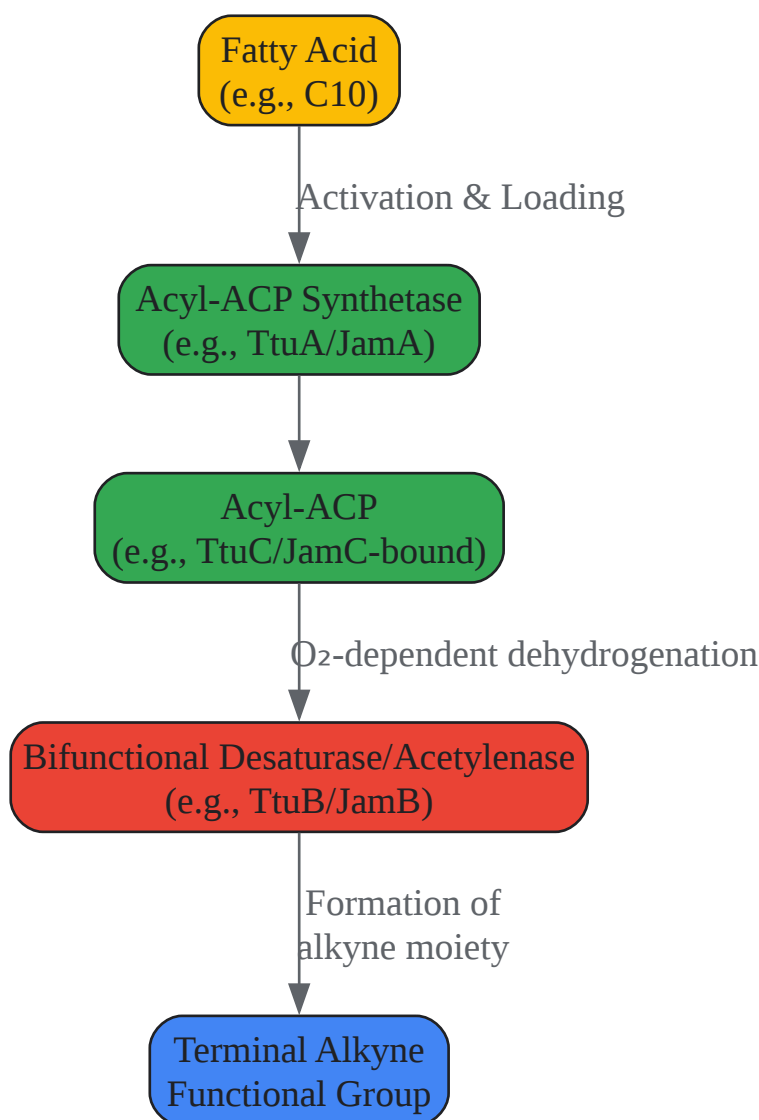
While direct data on **4-Undecenoic acid** is scarce, its isomer **Undecylenic acid (10-undecenoic acid)** is well-documented and originates from both natural and industrial processes.

- **Natural Occurrence:** Undecylenic acid is naturally present in **human sweat** [3].
- **Industrial Derivation:** It is prepared on an industrial scale by the pyrolysis of **ricinoleic acid**, which is derived from **castor oil** [4].
- **Bioactive Source:** It has also been identified as a bioactive compound in **black elderberry** [5].

## Bacterial Biosynthesis of Alkynes as a Research Pathway

Although your searched compound wasn't specified, current research on the natural biosynthesis of terminal alkyne functional groups provides a relevant methodological framework. This research involves specific enzymatic pathways in bacteria.

The diagram below illustrates a carrier protein-dependent pathway used by bacteria for the biosynthesis of terminal alkynes, which could inform your research into similar compounds [6].



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Diagram of the carrier protein-dependent bacterial pathway for terminal alkyne biosynthesis. This pathway is catalyzed by a set of enzymes (TtuA/B/C or JamA/B/C) and has been successfully reconstituted in *E. coli* to produce novel alkyne-bearing polyketides [6].

## Suggestions for Further Research

Given the limited direct information, you may need to explore alternative research strategies:

- **Broaden Search Terminology:** Search for "undecenoic acid" and related unsaturated fatty acids in scientific databases.
- **Explore Biosynthetic Pathways:** The bacterial pathway for alkyne biosynthesis represents a promising route for the engineered production of specific unsaturated fatty acids [6].
- **Utilize Chemical Databases:** Use resources like PubChem to find related compounds and their known biological activities or sources [7].

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## References

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7. 4-Undecenoic acid | C<sub>11</sub>H<sub>20</sub>O<sub>2</sub> | CID 5312726 - PubChem [pubchem.ncbi.nlm.nih.gov]

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